

assessing the stability of 3-Chloro-2-methoxyaniline under different conditions

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Compound of Interest

Compound Name: 3-Chloro-2-methoxyaniline

Cat. No.: B1345702

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A Comparative Guide to the Stability of 3-Chloro-2-methoxyaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive assessment of the stability of **3-Chloro-2-methoxyaniline** under various conditions. Due to the limited availability of direct experimental data for this specific compound, this analysis is based on established principles of organic chemistry, stability data of structurally related compounds such as chloroanilines and methoxyanilines, and internationally recognized stability testing guidelines.

Comparative Stability Analysis

The stability of an aniline derivative is significantly influenced by the nature and position of its substituents on the aromatic ring. In **3-Chloro-2-methoxyaniline**, the electron-withdrawing inductive effect of the chlorine atom and the electron-donating mesomeric effect of the methoxy group play crucial roles in its reactivity and degradation profile.

Influence of Substituents:

- Chloro Group: The chlorine atom is an electron-withdrawing group via the inductive effect, which can decrease the electron density of the benzene ring and the amino group. This generally leads to a lower basicity compared to aniline.^[1] Electron-withdrawing groups can also influence the susceptibility of the aromatic ring to certain types of degradation.

- **Methoxy Group:** The methoxy group is an electron-donating group through the resonance (mesomeric) effect, which increases the electron density on the aromatic ring, particularly at the ortho and para positions.^[1] This can increase the susceptibility to electrophilic attack and oxidative degradation. The methoxy group can also influence the compound's light absorption properties, potentially affecting its photostability.

The interplay of these opposing electronic effects in **3-Chloro-2-methoxyaniline** dictates its overall stability profile.

Data Presentation: Predicted Stability Comparison

The following table summarizes the predicted stability of **3-Chloro-2-methoxyaniline** under different stress conditions, in a qualitative comparison with aniline and other relevant substituted anilines. This comparison is inferred from the known stability of these classes of compounds.

Condition	3-Chloro-2-methoxyaniline (Predicted)	Aniline	2-Chloroaniline	4-Methoxyaniline	Rationale for Prediction
Thermal Stability	Moderate	Moderate	Moderate	Moderate	<p>Aromatic amines are generally stable at moderate temperatures but can degrade at elevated temperatures.</p> <p>[2][3] The substituents are not expected to drastically alter the thermal stability under typical storage conditions.</p>
Photostability	Low to Moderate	Low	Low	Low	<p>Anilines are known to be sensitive to light and can darken upon exposure due to oxidation and polymerization.[4][5] The methoxy</p>

group may increase light absorption, potentially accelerating photodegradation.

Chloroanilines are also known to undergo photodegradation.[6]

Anilines are generally stable to hydrolysis across a wide pH range under normal conditions.

Forced degradation under extreme pH and temperature may show some susceptibility.

pH Stability (Hydrolysis)	High	High	High	High	
Oxidative Stability	Low	Low	Low	Very Low	The amino group in anilines is susceptible to oxidation. The electron-donating

methoxy group in 3-Chloro-2-methoxyaniline is expected to increase its susceptibility to oxidation compared to aniline and chloroaniline.

[1]

Experimental Protocols

The following are detailed methodologies for key experiments to formally assess the stability of **3-Chloro-2-methoxyaniline**, based on the International Council for Harmonisation (ICH) and Organisation for Economic Co-operation and Development (OECD) guidelines.[7][8][9][10]

Thermal Stability Assessment (Forced Degradation)

Objective: To evaluate the intrinsic thermal stability of **3-Chloro-2-methoxyaniline** in the solid state and in solution.

Methodology:

- Sample Preparation:
 - Solid State: Place a known amount of **3-Chloro-2-methoxyaniline** in a suitable open container (e.g., glass vial) to allow for exposure to the atmosphere.
 - Solution State: Prepare a solution of **3-Chloro-2-methoxyaniline** of known concentration in a relevant solvent (e.g., methanol, acetonitrile).
- Stress Conditions:

- Place the samples in a calibrated oven at elevated temperatures. According to ICH guidelines, stress testing should include temperatures in 10°C increments above the accelerated testing temperature (e.g., 50°C, 60°C, 70°C).[7]
 - Include a control sample stored at the recommended storage temperature.
- Time Points:
 - Sample the stressed and control materials at appropriate time intervals (e.g., 0, 1, 3, 7, and 14 days). The duration can be extended depending on the observed degradation.
 - Analysis:
 - At each time point, analyze the samples using a validated stability-indicating HPLC method to determine the concentration of **3-Chloro-2-methoxyaniline** and detect the formation of degradation products.
 - Characterize any significant degradation products using techniques like LC-MS/MS and NMR.

Photostability Assessment

Objective: To determine the susceptibility of **3-Chloro-2-methoxyaniline** to degradation upon exposure to light.

Methodology (based on ICH Q1B):[11]

- Sample Preparation:
 - Place solid or solution samples of **3-Chloro-2-methoxyaniline** in chemically inert, transparent containers.
 - Prepare control samples by wrapping identical containers in aluminum foil to protect them from light.
- Light Source:

- Expose the samples to a light source that provides a combination of UV and visible light, as specified in ICH Q1B. The overall illumination should be not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
- Exposure Conditions:
 - Place the samples and their dark controls in the photostability chamber. Maintain a constant temperature to minimize the effect of localized heat.
- Analysis:
 - After the exposure period, analyze both the exposed and control samples by a validated stability-indicating HPLC method.
 - Compare the chromatograms to identify and quantify any photodegradation products.

pH Stability (Hydrolysis)

Objective: To evaluate the stability of **3-Chloro-2-methoxyaniline** in aqueous solutions across a range of pH values.

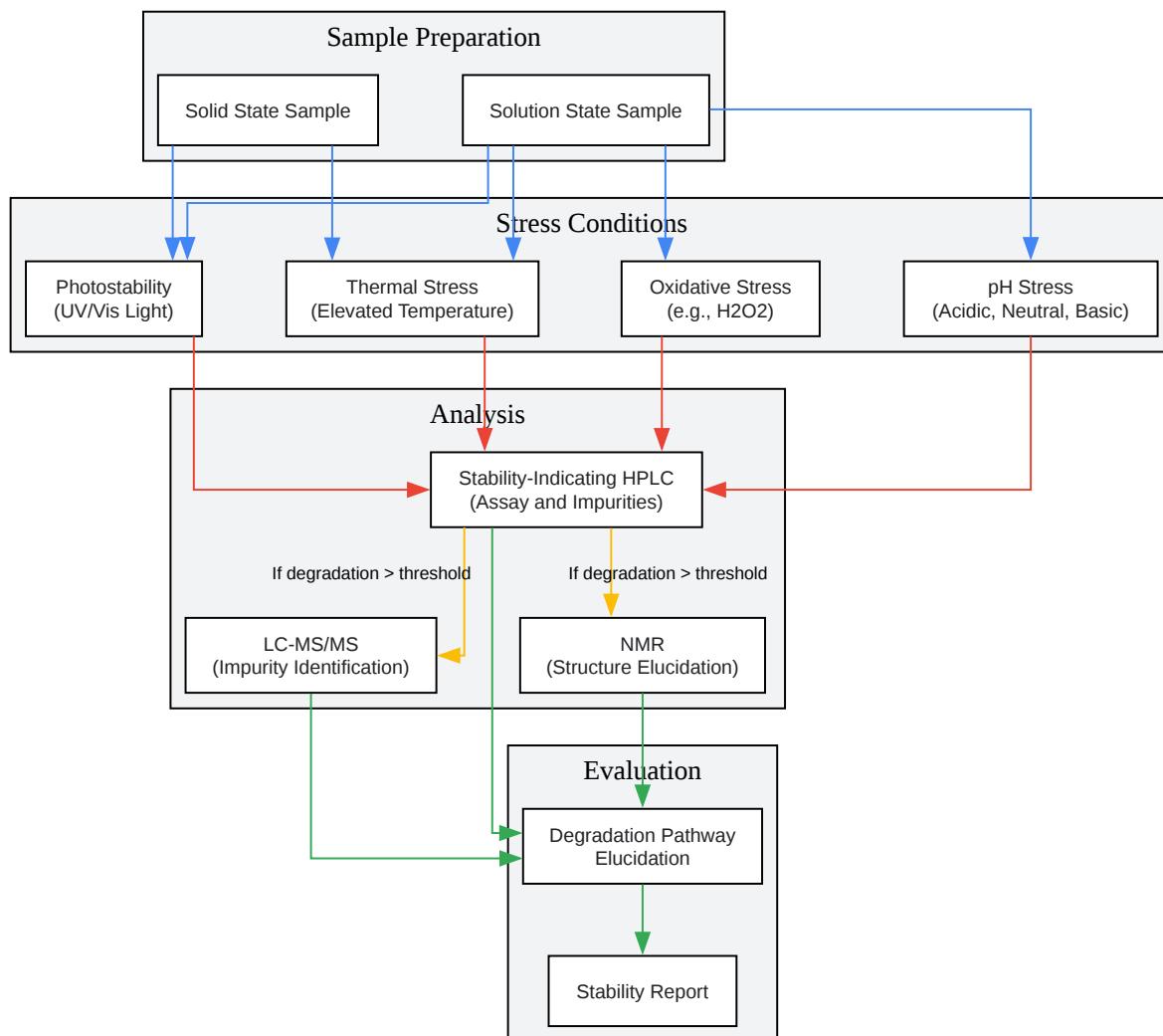
Methodology:

- Sample Preparation:
 - Prepare solutions of **3-Chloro-2-methoxyaniline** in a series of aqueous buffers with pH values ranging from acidic to basic (e.g., pH 1.2, 4.5, 7.0, 9.0, and 12).
- Stress Conditions:
 - Store the solutions at a controlled temperature (e.g., 25°C or an elevated temperature like 40°C or 60°C to accelerate degradation).
- Time Points:
 - Sample the solutions at various time points (e.g., 0, 1, 3, 7, and 14 days).

- Analysis:
 - Analyze the samples using a stability-indicating HPLC method to determine the remaining concentration of **3-Chloro-2-methoxyaniline**.
 - Identify any major hydrolytic degradation products.

Mandatory Visualizations

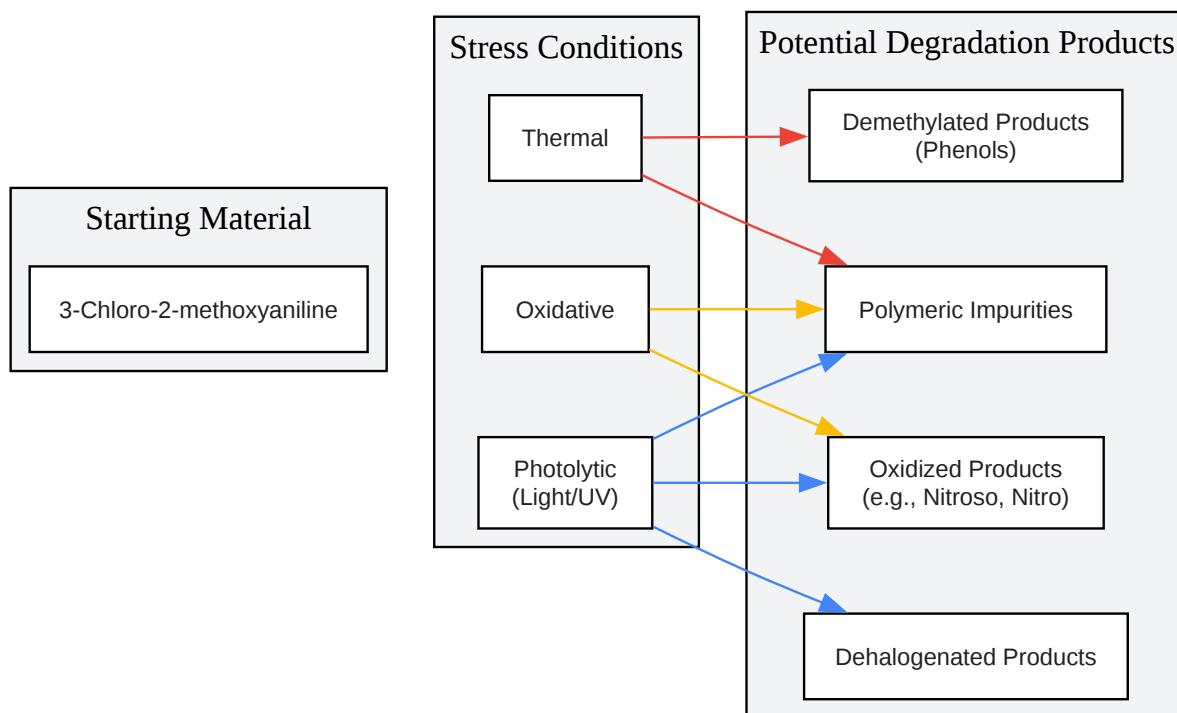
Experimental Workflow for Stability Assessment



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Caption: Workflow for assessing the stability of **3-Chloro-2-methoxyaniline**.

Logical Relationship of Potential Degradation

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Caption: Potential degradation pathways for **3-Chloro-2-methoxyaniline**.

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